Comprehensive Safety and Handling Guide for Donetidine

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Compound of Interest

Compound Name:	*Donetidine*
CAS No.:	*99251-56-6*
Cat. No.:	*B15569499*

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Disclaimer: This document provides guidance on the safe handling of **Donetidine** based on its classification as a histamine H2-receptor antagonist and general best practices for potent pharmaceutical compounds.[1][2] No specific Safety Data Sheet (SDS) for **Donetidine** is publicly available. Therefore, the recommendations herein are inferred from protocols for similar compounds and hazardous drugs. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department to ensure compliance with site-specific and regulatory requirements.

Essential Safety and Logistical Information

Donetidine is classified as a histamine H2-receptor antagonist.[3][4][5] While specific toxicity data is not readily available, it is prudent to handle it as a potent pharmaceutical compound, minimizing exposure through engineering controls, administrative procedures, and personal protective equipment (PPE).

Key Physical and Chemical Properties:

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Property	Value	Source
Chemical Formula	C20H25N5O3S	[1]
Molecular Weight	415.51 g/mol	[3]
CAS Number	99248-32-5	[1]
Appearance	Assumed to be a solid powder	[3]
Storage	Store at -20°C for long-term (2 years). For solutions in DMSO, store at 4°C for up to 2 weeks or -80°C for up to 6 months.	[3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent dermal, ocular, and respiratory exposure. The following table summarizes the recommended PPE for handling **Donetidine** in various laboratory settings.[6][7][8]

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Task	Minimum PPE Requirement
Receiving and Unpacking	- Single pair of chemotherapy-rated gloves- Lab coat- Eye protection (safety glasses with side shields)
Weighing and Aliquoting (Solid)	- Double pair of chemotherapy-rated gloves- Disposable gown with back closure- Eye protection (chemical splash goggles)- N95 respirator (or higher)
Solution Preparation	- Double pair of chemotherapy-rated gloves- Disposable gown with back closure- Eye protection (chemical splash goggles)- Work within a certified chemical fume hood
General Laboratory Handling (Solutions)	- Single pair of chemotherapy-rated gloves- Lab coat- Eye protection (safety glasses with side shields)
Waste Disposal	- Double pair of chemotherapy-rated gloves- Disposable gown with back closure- Eye protection (chemical splash goggles)
Spill Cleanup	- Double pair of chemotherapy-rated gloves- Disposable gown with back closure- Eye protection (chemical splash goggles)- N95 respirator (or higher)- Shoe covers

Experimental Protocols

Standard Operating Procedure for Weighing and Preparing a Stock Solution of **Donetidine**

This protocol outlines the steps for safely weighing solid **Donetidine** and preparing a stock solution.

1. Preparation: 1.1. Assemble all necessary materials: **Donetidine** powder, appropriate solvent (e.g., DMSO), volumetric flasks, pipettes, and a calibrated analytical balance. 1.2. Don the

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required PPE as specified in the table above for "Weighing and Aliquoting (Solid)". 1.3. Perform all manipulations of solid **Donetidine** within a certified chemical fume hood or a powder containment hood.

2. Weighing: 2.1. Place a clean, appropriately sized weigh boat on the analytical balance and tare. 2.2. Carefully transfer the desired amount of **Donetidine** powder to the weigh boat using a clean spatula. 2.3. Record the exact weight. 2.4. Securely close the primary container of **Donetidine**.

3. Solubilization: 3.1. Carefully transfer the weighed **Donetidine** powder into a volumetric flask. 3.2. Add a small amount of the chosen solvent to the weigh boat to rinse any remaining powder and transfer the rinse to the volumetric flask. Repeat this step to ensure a quantitative transfer. 3.3. Add solvent to the volumetric flask to approximately half of the final desired volume. 3.4. Gently swirl the flask or use a vortex mixer until the **Donetidine** is completely dissolved. 3.5. Once dissolved, add the solvent to the final volume mark on the volumetric flask. 3.6. Cap the flask and invert it several times to ensure a homogenous solution.

4. Labeling and Storage: 4.1. Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials. 4.2. Store the solution under the recommended conditions.[3]

5. Decontamination and Waste Disposal: 5.1. Decontaminate all surfaces and equipment that came into contact with **Donetidine** using an appropriate cleaning agent (e.g., 70% ethanol). 5.2. Dispose of all contaminated disposable items (gloves, weigh boat, etc.) in the designated hazardous chemical waste stream.

Mandatory Visualizations

Donetidine Handling Workflow

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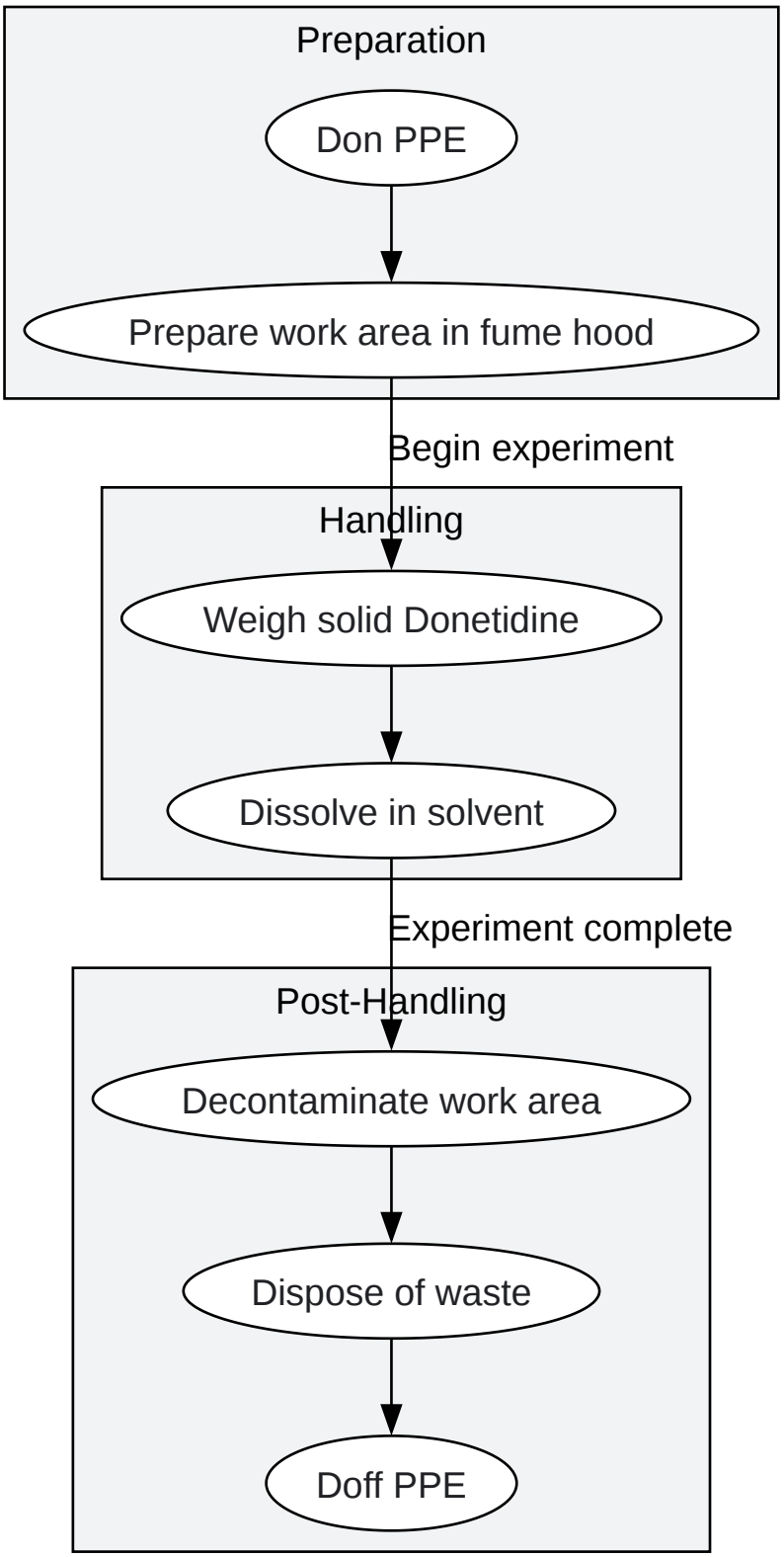

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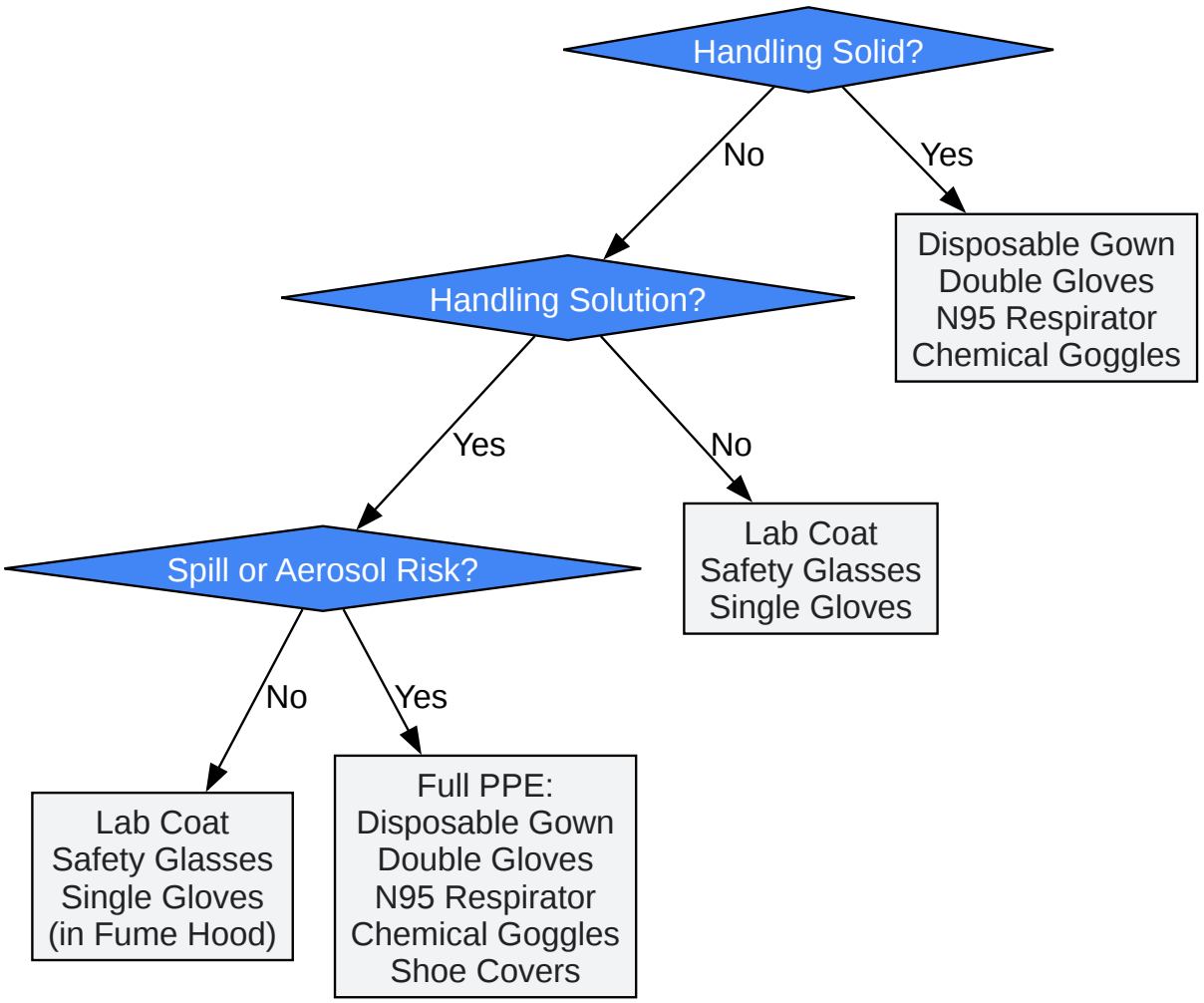

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